

An In-depth Technical Guide to L-Glyceric Acid Sodium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Glyceric acid sodium*

Cat. No.: *B11928538*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identity and Properties

CAS Number: 28305-26-2

Synonyms: Sodium L-glycerate, (S)-2,3-Dihydroxypropanoic acid sodium salt.^{[1][2]}

L-Glyceric acid sodium salt is the sodium salt of L-Glyceric acid, a naturally occurring three-carbon sugar acid.^[3] It is a chiral molecule and a key biomarker in the diagnosis of the rare inherited metabolic disorder, Primary Hyperoxaluria Type 2 (PH2), also known as L-glyceric aciduria.^{[3][4][5]}

Physicochemical Data

A comprehensive summary of the known quantitative data for **L-Glyceric acid sodium** salt is presented in Table 1. While some specific physical constants such as melting and boiling points for the sodium salt are not readily available in the literature, data for the free acid and related salts provide valuable context.

Property	Value	Source
CAS Number	28305-26-2	[1]
Molecular Formula	C ₃ H ₅ NaO ₄	[6]
Molecular Weight	128.06 g/mol	[6]
Appearance	White powder or crystals	[1]
Optical Activity	[α] _D = -18.5±3.0° (c = 1 in H ₂ O)	
Solubility	Soluble in water.	[6]
Storage	Store at -20°C as a powder or -80°C in solvent.[6]	
Stability	Stable under recommended storage conditions.[6]	

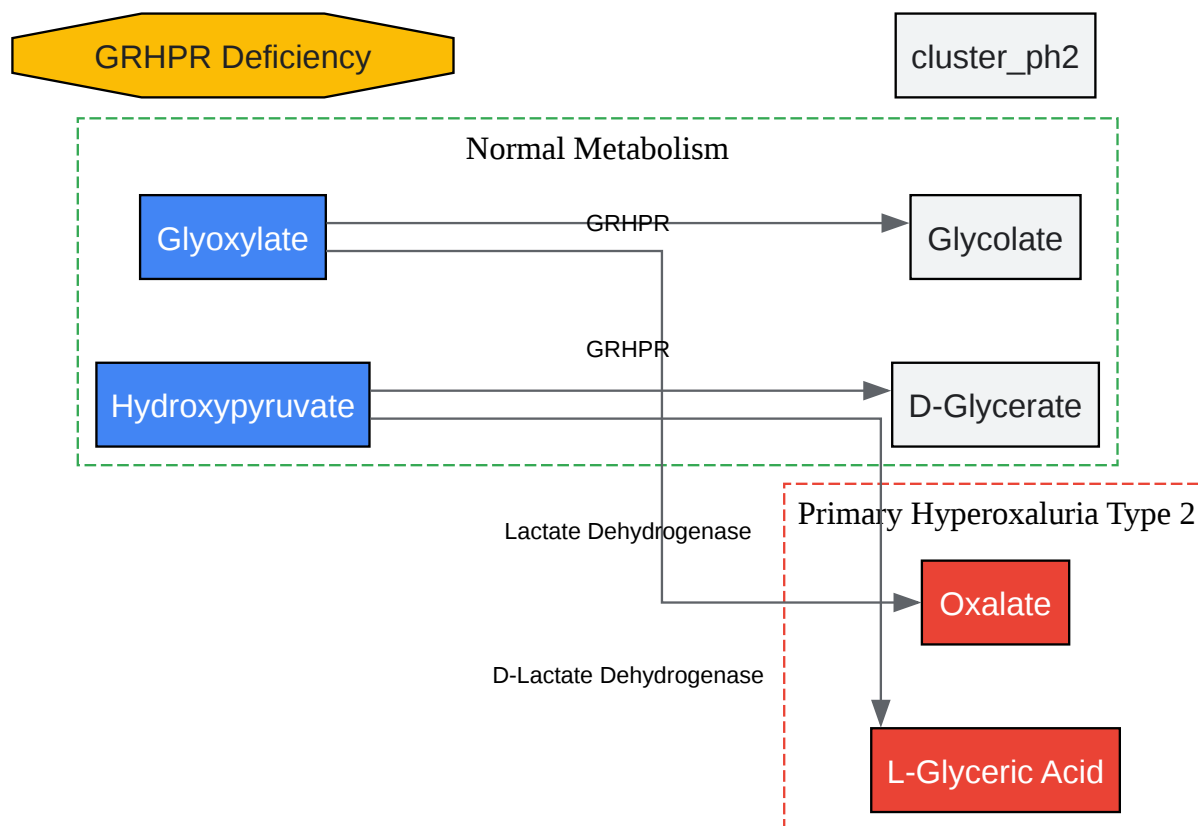
Note: The molecular weight of the free acid (L-Glyceric acid) is 106.08 g/mol .[1]

Biological Significance and Signaling Pathways

The primary and most well-documented biological role of L-Glyceric acid is its involvement in the pathophysiology of Primary Hyperoxaluria Type 2 (PH2).

Metabolic Pathway in Primary Hyperoxaluria Type 2

PH2 is an autosomal recessive disorder caused by a deficiency of the enzyme glyoxylate reductase/hydroxypyruvate reductase (GRHPR). This enzyme is responsible for the reduction of hydroxypyruvate to D-glycerate and the reduction of glyoxylate to glycolate. In the absence of functional GRHPR, hydroxypyruvate accumulates and is subsequently reduced to L-Glyceric acid by D-lactate dehydrogenase. This leads to the characteristic L-glyceric aciduria observed in PH2 patients. The accumulation of glyoxylate also leads to its oxidation to oxalate, resulting in hyperoxaluria and the formation of calcium oxalate kidney stones.[4]



[Click to download full resolution via product page](#)

Metabolic pathway alterations in Primary Hyperoxaluria Type 2.

Experimental Protocols

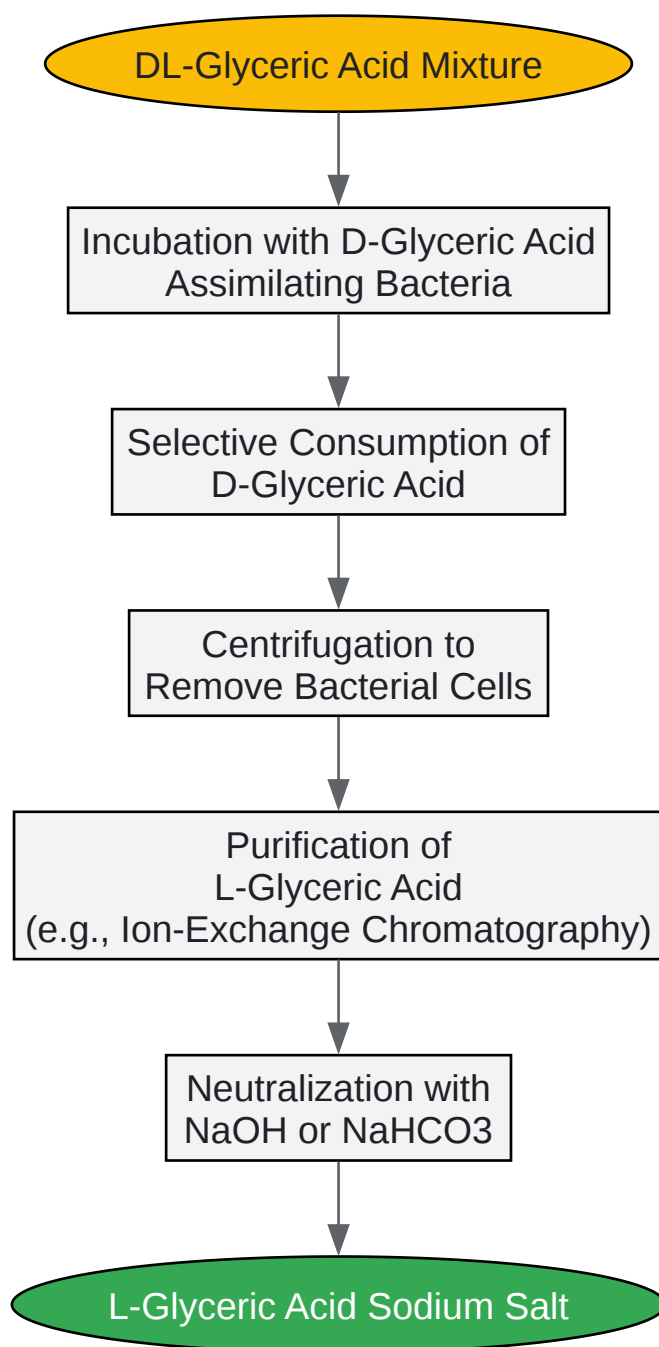
Enzymatic Synthesis of L-Glyceric Acid

A common method for the preparation of L-Glyceric acid involves the enzymatic resolution of a racemic mixture of DL-glyceric acid.

Principle: This method utilizes microorganisms that selectively consume one enantiomer (D-Glyceric acid), leaving the desired L-enantiomer in the medium.

Example Protocol:

- **Strain Selection:** Isolate bacterial strains, such as those from the *Serratia* or *Pseudomonas* genera, that demonstrate the ability to selectively degrade D-Glyceric acid.
- **Culture Conditions:** Cultivate the selected strain in a suitable medium containing DL-glyceric acid as the primary carbon source.
- **Monitoring:** Monitor the degradation of D-Glyceric acid and the accumulation of L-Glyceric acid over time using chiral High-Performance Liquid Chromatography (HPLC).
- **Purification:** Once the D-enantiomer is consumed, remove the bacterial cells by centrifugation. The supernatant containing L-Glyceric acid can then be purified using techniques such as ion-exchange chromatography.
- **Salt Formation:** To obtain the sodium salt, the purified L-Glyceric acid is neutralized with a stoichiometric amount of sodium hydroxide or sodium bicarbonate, followed by lyophilization or crystallization.



[Click to download full resolution via product page](#)

Workflow for the enzymatic synthesis of **L-Glyceric acid sodium salt**.

Chiral HPLC Analysis of Glyceric Acid Enantiomers

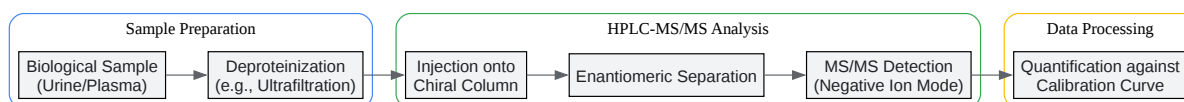
The accurate quantification of L-Glyceric acid in biological samples is crucial for the diagnosis of PH2. Chiral HPLC is the method of choice for separating and quantifying the D- and L-

enantiomers.

Principle: This technique employs a chiral stationary phase that interacts differently with the two enantiomers of glyceric acid, leading to their separation.

Example Protocol:

- **Sample Preparation:** Urine or plasma samples are typically deproteinized, for example, by ultrafiltration.
- **Chromatographic System:**
 - **Column:** A chiral column, such as one with a ristocetin A glycopeptide bonded to a silica gel support, is commonly used.[7]
 - **Mobile Phase:** An isocratic mobile phase, for instance, a mixture of triethylamine acetate buffer at a specific pH with an organic modifier like methanol, is employed.[7]
 - **Detection:** Detection is often achieved using tandem mass spectrometry (MS/MS) in the negative ion mode for high sensitivity and specificity.[7]
- **Analysis:** The retention times of the D- and L-glyceric acid peaks are determined using standards. The concentration of L-Glyceric acid in the biological sample is then quantified by comparing its peak area to a calibration curve.



[Click to download full resolution via product page](#)

Workflow for chiral HPLC analysis of glyceric acid.

Applications in Drug Development

The primary application of **L-Glyceric acid sodium** salt in the context of drug development is as a biomarker for the diagnosis and monitoring of Primary Hyperoxaluria Type 2. Its accurate measurement is essential for differentiating PH2 from other forms of hyperoxaluria, which is critical for guiding appropriate therapeutic strategies.

While direct therapeutic applications of **L-Glyceric acid sodium** salt are not established, its unique properties and biological relevance suggest potential areas for future research:

- **Drug Formulation:** The use of glycerol and its derivatives in pharmaceutical formulations is well-established, leveraging their properties as solubilizers, stabilizers, and permeation enhancers.[8] The specific properties of **L-Glyceric acid sodium** salt in this context remain an area for exploration.
- **Metabolic Research:** As an endogenous metabolite, L-Glyceric acid can be used as a standard in metabolomics research to study metabolic pathways and identify other potential biomarkers for various diseases.[9][10]

Safety and Handling

According to available safety data sheets, **L-Glyceric acid sodium** salt is considered harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[6] Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment such as gloves and safety glasses, and working in a well-ventilated area.[6] The compound should be stored in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.[6]

This technical guide provides a comprehensive overview of the current knowledge on **L-Glyceric acid sodium** salt. Further research is warranted to fully elucidate its potential roles in broader signaling pathways and to explore its applications in drug formulation and development beyond its established use as a diagnostic biomarker.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-Glyceric acid (sodium salt) CAS No. 28305-26-2 Sigma Aldrich [sigmaaldrich.com]
- 2. L-Glyceric acid sodium salt analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 3. Sodium L-glycerate [chembk.com]
- 4. Human Metabolome Database: Showing metabocard for L-Glyceric acid (HMDB0006372) [hmdb.ca]
- 5. medchemexpress.com [medchemexpress.com]
- 6. L-Glyceric acid sodium|146298-95-5|MSDS [dcchemicals.com]
- 7. Chiral liquid chromatography tandem mass spectrometry in the determination of the configuration of glyceric acid in urine of patients with D-glyceric and L-glyceric acidurias - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Glycerol's Contribution to Improved Drug Delivery Systems [eureka.patsnap.com]
- 9. Glyceric Acid - Metabolimix+ - Lab Results explained | HealthMatters.io [healthmatters.io]
- 10. Glyceric Acid - Genova Diagnostics (various) - Lab Results explained | HealthMatters.io [healthmatters.io]
- To cite this document: BenchChem. [An In-depth Technical Guide to L-Glyceric Acid Sodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928538#l-glyceric-acid-sodium-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com